

An In-depth Technical Guide to 3-Acetylphenanthrene

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Compound of Interest

Compound Name: 3-Acetylphenanthrene

Cat. No.: B1329424

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This guide provides essential physicochemical data for **3-Acetylphenanthrene**, a compound of interest for researchers and professionals in drug development and organic synthesis.

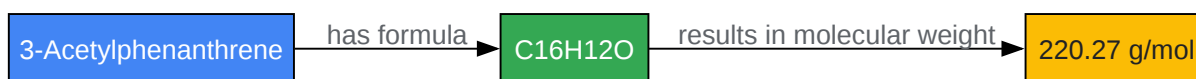
Physicochemical Data

The fundamental molecular properties of **3-Acetylphenanthrene** are summarized below. This data is critical for experimental design, analytical characterization, and computational modeling.

Property	Value
Molecular Formula	C ₁₆ H ₁₂ O[1][2][3]
Molecular Weight	220.27 g/mol [1][2][3]
CAS Number	2039-76-1[1][2]
Appearance	White to pale yellow powder[3]
Melting Point	67-71 °C[3]

Logical Relationship of Core Properties

The following diagram illustrates the direct relationship between the chemical name, its empirical formula, and the resulting molecular weight.



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Core properties of **3-Acetylphenanthrene**.

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References

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- 2. 3-Acetylphenanthrene (CAS 2039-76-1) - Chemical & Physical Properties by Cheméo [chemeo.com]
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